

Crystal Structure of 8-Bromo-triazolo[1,5-a]pyridine: A Technical Overview

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Compound of Interest

Compound Name: 8-Bromo-[1,2,4]triazolo[1,5-a]pyridine

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An In-depth Examination of the Structural and Physicochemical Properties of a Key Heterocyclic Compound

Abstract

8-Bromo-[1]triazolo[1,5-a]pyridine is a versatile heterocyclic compound with significant potential in medicinal chemistry and materials science.^[1] Its unique structural framework, characterized by a fused triazole and pyridine ring system with a bromine substituent, makes it a valuable intermediate for the synthesis of novel pharmaceuticals, particularly those targeting neurological disorders, as well as agrochemicals.^[1] This technical guide provides a comprehensive overview of the available data on 8-Bromo-[1]triazolo[1,5-a]pyridine, with a focus on its chemical and physical properties. While a detailed crystal structure analysis from single-crystal X-ray diffraction is not publicly available in the surveyed literature, this guide summarizes key physicochemical data and outlines a general synthetic workflow.

Physicochemical Properties

A summary of the known physical and chemical properties of 8-Bromo-[1]triazolo[1,5-a]pyridine is presented in Table 1. This data is crucial for researchers and drug development professionals in designing and executing experiments involving this compound.

Property	Value	Source
Molecular Formula	C ₆ H ₄ BrN ₃	[2]
Molecular Weight	198.02 g/mol	
CAS Number	868362-18-9	
Melting Point	152-157 °C	
Physical Form	Solid	
InChI Key	NATZWIFAAIXCTQ- UHFFFAOYSA-N	
SMILES String	Brc1cccn2ncnc12	

Table 1: Physicochemical Properties of 8-Bromo-[1]triazolo[1,5-a]pyridine

Synthesis

The synthesis of [1]triazolo[1,5-a]pyridines can be achieved through various methods. One common approach involves the cyclization of 2-aminopyridine derivatives. A general workflow for the synthesis of substituted [1]triazolo[1,5-a]pyridines is depicted in the following diagram. The specific synthesis of the 8-bromo derivative would involve starting with a correspondingly substituted 2-aminopyridine.

General Synthetic Workflow for [1,2,4]triazolo[1,5-a]pyridines

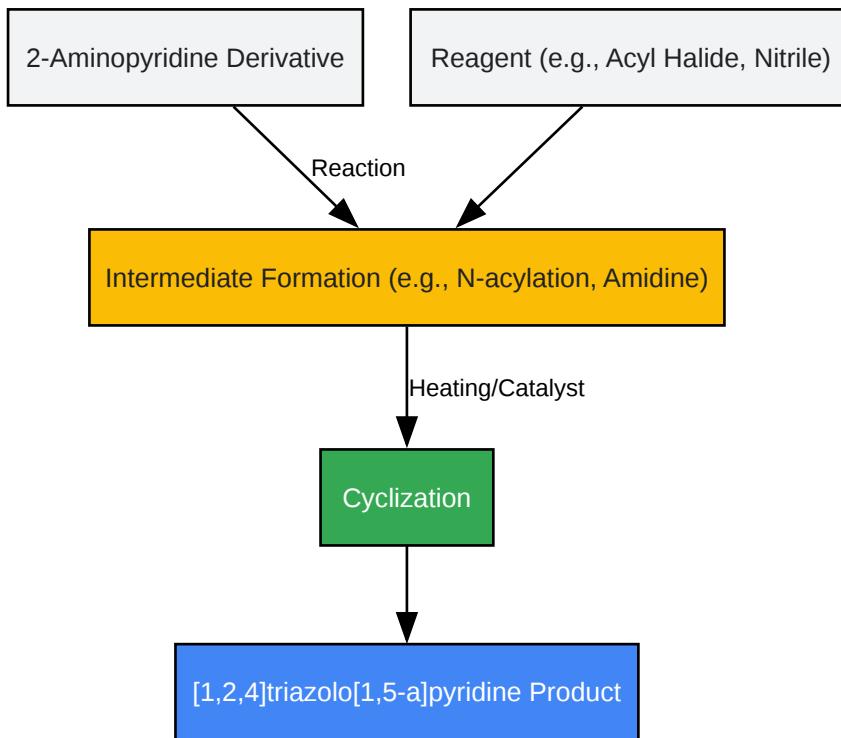
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Figure 1: A generalized workflow for the synthesis of the [1]triazolo[1,5-a]pyridine scaffold.

Applications in Research and Development

8-Bromo-[1]triazolo[1,5-a]pyridine serves as a critical building block in the development of new chemical entities with potential therapeutic applications. Its utility has been noted in the following areas:

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of compounds targeting neurological disorders.[1] The bromine atom provides a reactive handle for further chemical modifications, allowing for the exploration of structure-activity relationships.[1]
- **Agrochemical Chemistry:** The compound is utilized in the formulation of pesticides and crop protection agents.[1]

- Medicinal Chemistry: Research has demonstrated its use in designing bioactive molecules, with some triazole-based compounds showing promise as anti-cancer and anti-inflammatory agents.[1]
- Material Science: The properties of this compound make it a candidate for the development of advanced materials such as organic semiconductors and sensors.[1]

Future Directions

A complete single-crystal X-ray diffraction study of 8-Bromo-[1]triazolo[1,5-a]pyridine is essential to fully elucidate its three-dimensional structure. This would provide precise data on bond lengths, bond angles, and intermolecular interactions, which are critical for computational modeling, understanding its reactivity, and designing new molecules with enhanced properties. Such a study would be a valuable contribution to the fields of crystallography, medicinal chemistry, and materials science.

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